

Essential Safety and Logistical Guide for Handling 4'-Tetrahydropyranylglycine

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Compound of Interest

Compound Name: 4'-Tetrahydropyranylglycine

Cat. No.: B1274840

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4'-Tetrahydropyranylglycine** (CAS No. 53284-84-7). The following procedures for operations and disposal are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Safety Summary

4'-Tetrahydropyranylglycine is a modified amino acid derivative. Based on available data, it is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Always handle this compound in a well-ventilated area and with appropriate personal protective equipment.

Quantitative Data

The following table summarizes the known physical and chemical properties of **4'-Tetrahydropyranylglycine**. Note that some specific data, such as occupational exposure limits

and autoignition temperature, are not readily available. In the absence of specific limits, stringent adherence to standard laboratory hygiene and safety protocols is required.

Property	Value
CAS Number	53284-84-7
Molecular Formula	C ₇ H ₁₃ NO ₃
Molecular Weight	159.18 g/mol [1]
Appearance	Solid
Density	1.2 ± 0.1 g/cm ³ [1]
Boiling Point	316.7 °C at 760 mmHg[1]
Flash Point	145.3 ± 20.9 °C[1]
Occupational Exposure Limits	Data not available
Autoignition Temperature	Data not available
Decomposition Temperature	Data not available

Personal Protective Equipment (PPE)

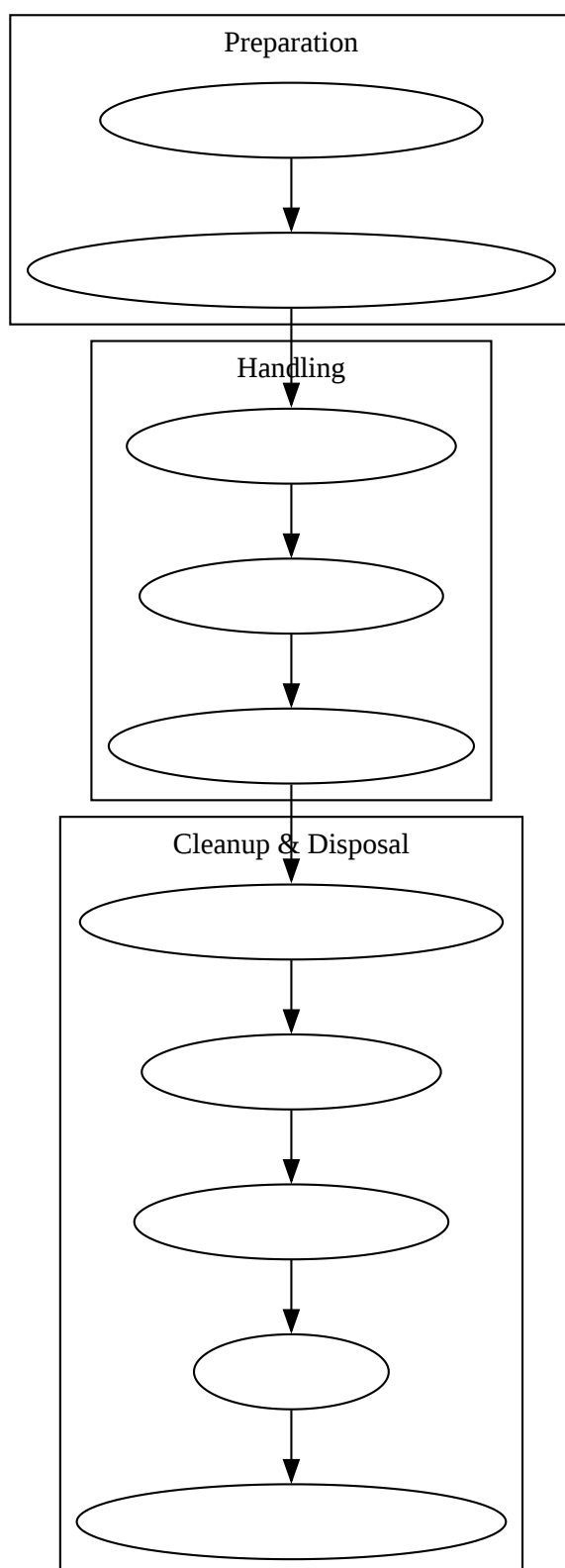
Strict adherence to the following PPE requirements is mandatory to prevent exposure:

PPE Component	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves for integrity before each use.
Body Protection	A lab coat or chemical-resistant apron. Long pants and closed-toe shoes are required.
Respiratory Protection	Use in a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Procedure

This plan outlines the safe handling of **4'-Tetrahydropyranylglycine** from receipt to use in experimental work.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Keep away from incompatible materials such as strong oxidizing agents.
- Preparation and Weighing:
 - All handling of the solid compound, including weighing, must be conducted in a certified chemical fume hood to avoid inhalation of dust.
 - Use appropriate tools (e.g., spatula, weighing paper) to handle the solid.
 - Minimize the creation of dust.
- Experimental Use:
 - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
 - Ensure all manipulations are performed within the fume hood.
 - Keep containers closed when not in use.
- Post-Experiment:
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.
 - Segregate waste as outlined in the disposal plan below.
 - Remove and properly dispose of PPE before leaving the work area.
 - Wash hands thoroughly with soap and water after handling.



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Experimental Protocols: Use in Solid-Phase Peptide Synthesis

While specific protocols for **4'-Tetrahydropyranylglycine** are not widely published, its structure suggests its use as a non-natural amino acid in solid-phase peptide synthesis (SPPS). The tetrahydropyranyl (THP) group can act as a protecting group for hydroxyl functionalities. The following is a representative protocol for incorporating a similar protected amino acid into a peptide chain using Fmoc chemistry.

Materials:

- Fmoc-protected Rink Amide resin
- **4'-Tetrahydropyranylglycine** (assuming Fmoc protection on the alpha-amino group)
- Coupling reagent (e.g., HBTU, HATU)
- Base (e.g., DIPEA)
- Deprotection solution (e.g., 20% piperidine in DMF)
- Solvents (DMF, DCM)
- Washing solutions

Methodology:

- Resin Swelling: Swell the Fmoc-protected Rink Amide resin in DMF for 30 minutes.
- Fmoc Deprotection: Remove the Fmoc group from the resin by treating it with 20% piperidine in DMF for 20 minutes. Wash the resin thoroughly with DMF and DCM.
- Amino Acid Coupling:
 - In a separate vessel, dissolve Fmoc-**4'-Tetrahydropyranylglycine** (3 equivalents), HBTU (2.9 equivalents), and DIPEA (6 equivalents) in DMF.
 - Add the activated amino acid solution to the deprotected resin.

- Agitate the mixture for 2 hours at room temperature.
- Wash the resin with DMF and DCM to remove excess reagents.
- Repeat: Repeat the deprotection and coupling steps for each subsequent amino acid in the desired peptide sequence.
- Cleavage and Deprotection: Once the synthesis is complete, cleave the peptide from the resin and remove side-chain protecting groups using a cleavage cocktail (e.g., TFA/TIS/water).

Disposal Plan

Proper disposal of **4'-Tetrahydropyranylglycine** and associated waste is crucial.

- Solid Waste:
 - Collect unused or waste **4'-Tetrahydropyranylglycine** in a clearly labeled, sealed container.
 - Contaminated solid waste (e.g., gloves, weighing paper, pipette tips) should be collected in a separate, labeled hazardous waste container.
- Liquid Waste:
 - Aqueous solutions containing this compound should be collected in a labeled hazardous waste container. Do not dispose of down the drain.
 - Organic solvent waste containing this compound should be collected in a separate, labeled hazardous waste container for halogenated or non-halogenated waste as appropriate.
- Container Disposal:
 - Empty containers must be triple-rinsed with an appropriate solvent.
 - The rinsate should be collected as hazardous liquid waste.

- Deface the label on the empty, rinsed container before disposing of it in the appropriate recycling or solid waste stream, following institutional guidelines.

All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream management.

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References

- 1. echemi.com [echemi.com]
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